

NMR spectroscopy analysis of 3-Chloroethcathinone purity

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Compound of Interest

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An Application Note and Protocol for the Purity Determination of 3-Chloroethcathinone using Quantitative ^1H NMR Spectroscopy

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Abstract

This application note provides a comprehensive, in-depth guide for the determination of 3-Chloroethcathinone (3-CEC) purity using quantitative ^1H Nuclear Magnetic Resonance (qNMR) spectroscopy. This method offers a direct, non-destructive, and highly accurate alternative to traditional chromatographic techniques by leveraging the direct proportionality between NMR signal intensity and the number of corresponding nuclei.^{[1][2][3]} We detail the causality behind critical experimental choices, provide a robust step-by-step protocol from sample preparation to data analysis, and outline the principles of a self-validating system to ensure data integrity and trustworthiness, in alignment with standards such as those discussed in USP General Chapter <761>.^{[4][5][6]} This guide is intended for researchers, analytical scientists, and quality control professionals in the pharmaceutical and forensic chemistry sectors.

Introduction and the Rationale for qNMR

3-Chloroethcathinone (3-CEC) is a synthetic stimulant of the cathinone class, structurally analogous to other controlled substances like 3-chloromethcathinone (3-CMC).^{[7][8]} As with any active pharmaceutical ingredient (API), reference material, or forensic standard, the accurate determination of its purity is paramount for dosage accuracy, safety assessment, and valid scientific research.

Quantitative NMR (qNMR) has emerged as a primary analytical method for purity assignment.^{[9][10][11]} Unlike chromatographic methods, qNMR does not require a structurally identical reference standard of the analyte.^[1] Instead, it employs an internal calibration standard of known, high purity, allowing for the direct quantification of the analyte. The fundamental principle is that the integrated area of an NMR signal is directly proportional to the molar concentration of the nuclei generating that signal.^{[1][2][12]} This characteristic makes qNMR a powerful, versatile, and metrologically traceable tool for absolute quantification.^{[1][12][13]}

Causality-Driven Method Development

The success of a qNMR experiment is built upon a foundation of logical, scientifically-driven choices. Each parameter is selected to mitigate potential sources of error and ensure the final result is accurate and reproducible.

Selection of the Deuterated Solvent

The choice of solvent is the first critical decision. Deuterated solvents are essential in ¹H NMR to avoid a massive, overwhelming solvent signal that would obscure the analyte's peaks.^[14]^[15] For 3-Chloroethcathinone, which is often supplied as a hydrochloride salt, a polar solvent is required to ensure complete dissolution.

- Selected Solvent: Dimethyl sulfoxide-d₆ (DMSO-d₆).
- Rationale:
 - Solubility: DMSO-d₆ is an excellent solvent for a wide range of polar organic molecules and their salts, ensuring the sample forms a true, homogeneous solution, which is critical for acquiring high-resolution spectra.^{[16][17]}

- **Chemical Shift Range:** Its residual proton signal appears around 2.50 ppm, a region that is typically less crowded in the spectra of cathinone derivatives.[18]
- **Hygroscopicity:** While DMSO-d₆ is hygroscopic, proper handling techniques, such as using single-use ampoules or handling under an inert atmosphere, can minimize water contamination.[15] The residual water peak (around 3.33 ppm in DMSO-d₆) is well-defined and unlikely to interfere with key analyte signals.

Selection of the Internal Standard

The internal standard is the cornerstone of the qNMR experiment; its accuracy directly transfers to the analyte's calculated purity.[19] An ideal internal standard must meet several criteria.[4][20][21]

- **Selected Internal Standard:** Dimethyl sulfone (DMSO₂).
- **Rationale:**
 - **High Purity & Stability:** DMSO₂ is commercially available as a certified reference material (CRM) with a well-documented, high purity (≥99.5%). It is a chemically inert and stable solid, not prone to degradation or moisture absorption.[2]
 - **Signal Simplicity & Location:** It produces a single, sharp singlet in the ¹H NMR spectrum around 3.1 ppm in DMSO-d₆. This signal arises from six equivalent protons, providing a strong signal-to-noise ratio. Crucially, this region is typically free from signals of 3-CEC, preventing peak overlap and integration errors.[20]
 - **Solubility:** It is readily soluble in DMSO-d₆.
 - **Relaxation Time:** The proton T₁ relaxation time of DMSO₂ is relatively short, which is compatible with the acquisition parameters needed for efficient data collection.

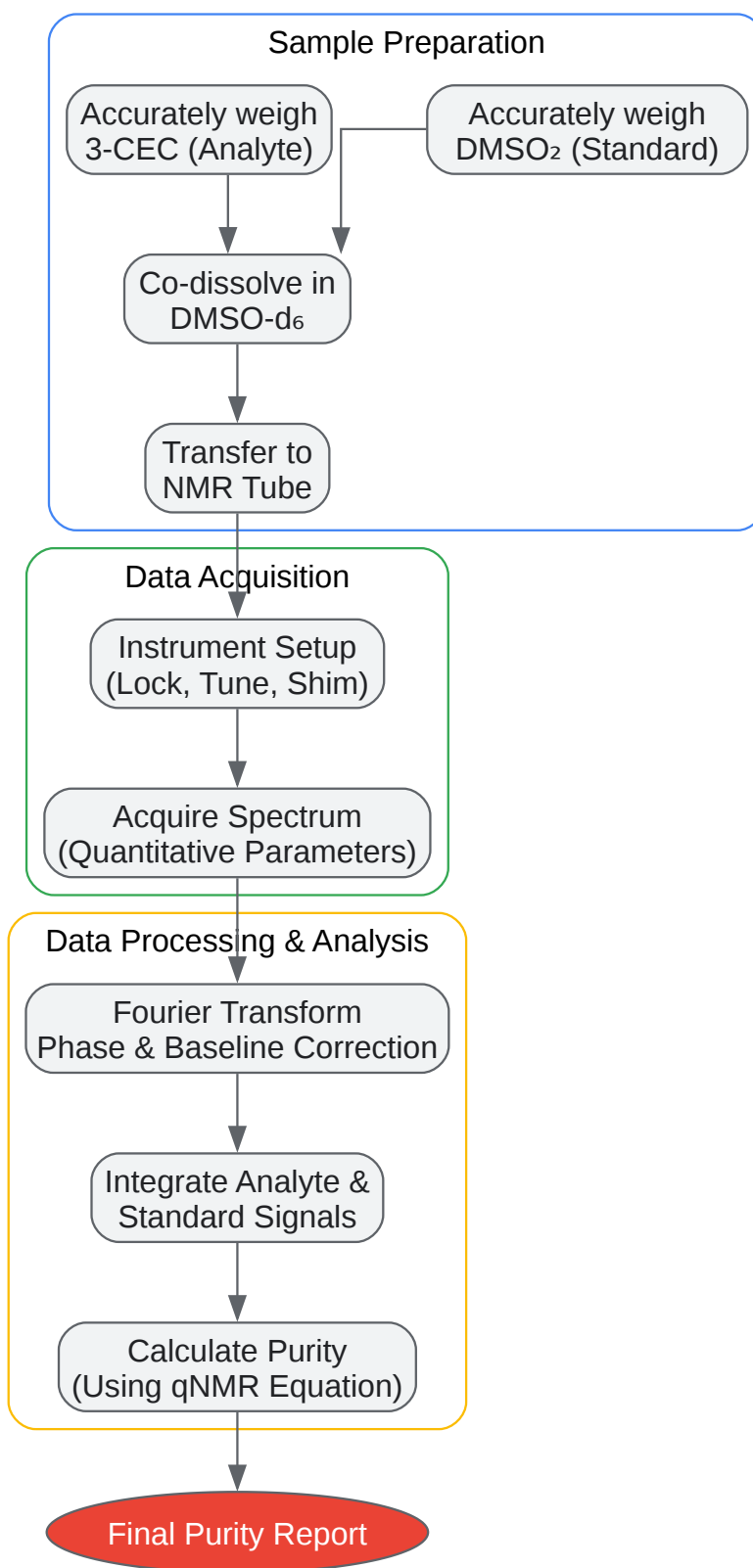
Selection of Quantification Signals

Choosing the right signals for integration is vital for accuracy. The selected signals for both the analyte (3-CEC) and the internal standard must be well-resolved, free from overlap with any other signals (including impurities), and representative of the molecule.

- **Analyte (3-CEC):** The aromatic protons are often the best choice. For 3-CEC, the protons on the chlorinated phenyl ring appear in a distinct region (typically >7.5 ppm) and are less likely to overlap with aliphatic impurities. A specific, well-resolved aromatic multiplet should be chosen.
- **Internal Standard (DMSO₂):** The sharp singlet at ~3.1 ppm is the only choice and is ideal for quantification.

Experimental Workflow and Protocols

The following diagram outlines the complete workflow for the qNMR purity determination of 3-Chloroethcathinone.



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Caption: Workflow for qNMR Purity Analysis of 3-CEC.

Materials and Equipment

- Analyte: 3-Chloroethcathinone HCl sample
- Internal Standard: Certified Reference Material (CRM) Dimethyl sulfone (DMSO_2), purity $\geq 99.5\%$
- Solvent: Dimethyl sulfoxide- d_6 (DMSO-d_6), $\geq 99.8\%$ D, in single-use ampoules
- Equipment:
 - Analytical balance (5-decimal place, 0.01 mg accuracy)
 - Vortex mixer
 - High-quality 5 mm NMR tubes (e.g., Norell 507-HP or equivalent)
 - Glass vials
 - Calibrated pipettes
 - NMR Spectrometer (≥ 400 MHz)

Detailed Sample Preparation Protocol

Accuracy in weighing is the single most critical step in sample preparation.[\[22\]](#)

- Weighing the Internal Standard: Accurately weigh approximately 5-8 mg of Dimethyl sulfone (DMSO_2) directly into a clean, dry glass vial. Record the mass to the nearest 0.01 mg (this is m_{std}).
- Weighing the Analyte: Into the same vial, accurately weigh approximately 15-20 mg of the 3-Chloroethcathinone sample. The goal is to achieve a near 1:1 molar ratio of the protons being integrated to ensure integration accuracy.[\[3\]](#) Record the mass to the nearest 0.01 mg (this is m_{a}).
- Dissolution: Using a calibrated pipette, add approximately 0.7 mL of DMSO-d_6 to the vial.[\[23\]](#)

- **Homogenization:** Cap the vial securely and vortex for at least 60 seconds to ensure complete and homogeneous dissolution of both the analyte and the standard. Visually inspect the solution to confirm no particulate matter remains.[\[17\]](#)[\[21\]](#)
- **Transfer:** Carefully transfer the solution into a clean, high-quality 5 mm NMR tube. Cap the tube immediately to prevent solvent evaporation and moisture uptake.[\[23\]](#)
- **Replicates:** For robust results, it is highly recommended to prepare three independent samples in triplicate.[\[24\]](#)

Detailed NMR Data Acquisition Protocol

Quantitative parameters are essential to ensure that the NMR signal is directly proportional to the concentration.[\[20\]](#)[\[25\]](#)

- **Sample Equilibration:** Insert the sample into the magnet and allow at least 5 minutes for thermal equilibration.[\[25\]](#)
- **Instrument Setup:** Lock onto the deuterium signal of DMSO-d₆. Tune and match the probe for the ¹H frequency. Perform automated or manual shimming to achieve optimal magnetic field homogeneity, characterized by sharp, symmetrical peaks.
- **Acquisition Parameters:**
 - **Pulse Program:** Use a standard single-pulse experiment (e.g., 'zg' on Bruker, 's2pul' on Varian/Agilent).[\[22\]](#)
 - **Pulse Angle:** Set to a 90° flip angle to ensure maximum signal excitation.
 - **Relaxation Delay (D1):** This is a critical parameter. Set D1 to at least 5 times the longest T₁ (spin-lattice relaxation time) of any proton to be integrated (both analyte and standard). A conservative and safe value for most small molecules is 30-60 seconds.[\[19\]](#)[\[20\]](#)
 - **Acquisition Time (AQ):** Set to a minimum of 3-4 seconds to ensure high digital resolution.
 - **Number of Scans (NS):** Set to achieve a signal-to-noise ratio (S/N) of at least 250:1 for the signals used in the quantification to keep integration error below 1%.[\[25\]](#)[\[26\]](#) Typically, 16 to 64 scans are sufficient.

- Temperature: Maintain a constant, regulated temperature (e.g., 298 K).[22]

Data Processing and Purity Calculation

Data Processing Protocol

- Fourier Transform: Apply an exponential multiplication with a line broadening (LB) factor of 0.3 Hz to improve S/N without significantly degrading resolution. Perform a Fourier Transform on the Free Induction Decay (FID).
- Phasing: Manually phase the spectrum to ensure all peaks have a pure absorption lineshape.
- Baseline Correction: Apply a polynomial baseline correction across the entire spectrum to ensure a flat, zero-level baseline. This is critical for accurate integration.[22]
- Referencing: Calibrate the chemical shift axis by setting the residual DMSO-d₅ peak to 2.50 ppm.
- Integration:
 - Carefully integrate the selected, well-resolved aromatic proton signal(s) of 3-Chloroethcathinone (I_a).
 - Integrate the singlet from the Dimethyl sulfone internal standard (I_{std}).
 - Ensure the integration region for each peak is wide enough to encompass the entire signal, typically at least 64 times the peak width at half-height.[3]

Purity Calculation

The purity of the analyte, expressed as a mass fraction (Purity %), is calculated using the following equation[3][25]:

$$\text{Purity (\%)} = (I_a / I_{std}) * (N_{std} / N_a) * (M_a / M_{std}) * (m_{std} / m_a) * P_{std}$$

Where:

- I_a = Integral of the selected analyte (3-CEC) signal

- I_{std} = Integral of the internal standard (DMSO₂) signal
- N_a = Number of protons giving rise to the selected analyte signal
- N_{std} = Number of protons giving rise to the standard signal (6 for DMSO₂)
- M_a = Molar mass of the analyte (3-CEC HCl: 248.13 g/mol)
- M_{std} = Molar mass of the internal standard (DMSO₂: 94.13 g/mol)
- m_a = Mass of the analyte sample weighed
- m_{std} = Mass of the internal standard weighed
- P_{std} = Purity of the internal standard (as a mass fraction, e.g., 0.998)

Example Data Presentation

Parameter	Analyte (3-CEC HCl)	Standard (DMSO ₂)
Mass (m)	18.25 mg	6.55 mg
Molar Mass (M)	248.13 g/mol	94.13 g/mol
Signal Protons (N)	1 (for a single aromatic proton)	6
Integral (I)	1.00	2.52
Standard Purity (P_{std})	-	99.8%
Calculated Purity (P_a)	98.6%	-

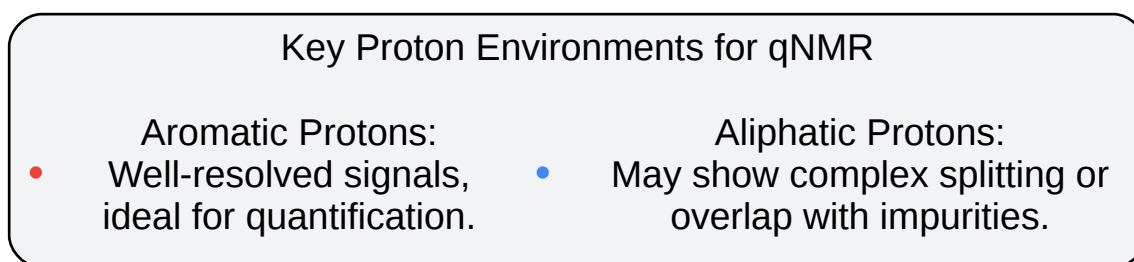
Trustworthiness: A Self-Validating System

The protocol described is designed to be a self-validating system, ensuring the trustworthiness of the final result. This is achieved through several key pillars:

- Metrological Traceability: By using a Certified Reference Material (CRM) as the internal standard, the measurement is directly traceable to SI units.[\[1\]](#)[\[13\]](#)

- **System Suitability:** Before analysis, system suitability tests (SSTs) should be performed on the NMR instrument to ensure it meets performance qualifications (PQ), including resolution and lineshape specifications.[5]
- **Method Validation:** While this note describes a specific application, a full method validation according to ICH Q2(R1) guidelines would include assessing specificity, linearity, range, accuracy, precision, and robustness to formally establish the method's fitness for purpose.[9][20][27]
- **Internal Consistency:** The use of an internal standard inherently corrects for variations in sample volume, injection volume (if applicable), and spectrometer performance during a single measurement, as both analyte and standard are affected equally.[27]

The following diagram illustrates the key structural features of 3-Chloroethcathinone relevant to the ^1H NMR analysis.



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Caption: Key ^1H NMR regions of 3-Chloroethcathinone.

Conclusion

Quantitative ^1H NMR spectroscopy is a robust, reliable, and highly accurate primary method for determining the purity of 3-Chloroethcathinone. By making informed, scientifically-driven decisions regarding the choice of solvent and internal standard, and by employing rigorous quantitative acquisition parameters, this technique provides a direct and unambiguous measure of purity. The protocol detailed herein offers a complete workflow that, when followed meticulously, ensures results are trustworthy and fit for purpose in both research and quality control environments.

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